

1-Dodecene material safety data sheet (MSDS) information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Dodecene

Cat. No.: B3054840

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An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) for **1-Dodecene**

Introduction

1-Dodecene (C₁₂H₂₄) is a linear alpha-olefin used as a chemical intermediate in the synthesis of a variety of products, including lubricants, surfactants, flavorings, perfumes, resins, and dyes.[1][2] As a key building block in many industrial and research applications, a thorough understanding of its safety profile is crucial for researchers, scientists, and professionals in drug development. This guide provides a comprehensive summary of the Material Safety Data Sheet (MSDS), also known as the Safety Data Sheet (SDS), for **1-Dodecene**, with a focus on its physicochemical properties, hazards, handling procedures, and toxicological profile.

Physical and Chemical Properties

1-Dodecene is a clear, colorless liquid characterized by a mild, pleasant odor.[2][3][4] It is insoluble in water but soluble in organic solvents such as ethanol, ether, acetone, and petroleum ether.[1][2]

Property	Value
Molecular Formula	C ₁₂ H ₂₄ [1][5]
Molecular Weight	168.32 g/mol [2]
Boiling Point	213-216 °C[1]
Melting Point	-35 °C[1][6]
Density / Specific Gravity	0.758 g/mL at 20 °C[1]
Vapor Pressure	0.2 mm Hg at 20 °C[1]
Vapor Density	5.81 (Air = 1)[1][2]
Refractive Index	n _{20/D} 1.429[1]
Solubility	Insoluble in water; soluble in ethanol, ether, acetone.[1][2]
Appearance	Colorless liquid[1]
Odor	Mild, pleasant[1][3]

Toxicological Information

1-Dodecene exhibits low acute toxicity. However, it poses a significant aspiration hazard; if swallowed, the substance can enter the airways and may be fatal.[7][8]

Endpoint	Value	Species	Route
LD50	> 10,000 mg/kg[8]	Rat	Oral
LD50	> 10,000 mg/kg[5]	Rat	Dermal
LDLo	10,000 mg/kg[5]	Mouse	-
LC50	> 2,100 mg/m ³ /4h[2]	Rat	Inhalation

Key Health Effects:

- Aspiration Hazard: May be fatal if swallowed and enters airways.[7][8] Do NOT induce vomiting if ingested.[3][4]
- Skin Irritation: May cause mild skin irritation.[5] Prolonged contact can lead to defatting of the skin, causing dryness or cracking.[6][7]
- Eye Irritation: May cause eye irritation.[5]
- Inhalation: No significant inhalation hazard is expected at ambient temperatures, but vapors may cause irritation or narcotic effects at high concentrations.[2][3][9]
- Carcinogenicity & Mutagenicity: Not classified as a carcinogen.[8] Tests on bacterial or mammalian cell cultures did not show mutagenic effects.[8]
- Reproductive Toxicity: Animal testing showed no effects on fertility.[8]

Fire and Explosion Hazard Data

1-Dodecene is a combustible liquid.[5] Vapors are heavier than air and may travel to an ignition source and flash back.[4][9]

Parameter	Value
Flash Point	76-77 °C (Closed Cup)[1][6][7]
Autoignition Temperature	225-255 °C[2][6]
Explosive Limits (V/V)	Lower: 0.6% / Upper: 5.4%[1][8]
Suitable Extinguishing Media	Foam, dry chemical, carbon dioxide (CO ₂), water spray, or fog.[3][4][5]
Hazardous Decomposition	Irritating fumes and organic acid vapors may form during combustion.[5]

Experimental Protocols

The data presented in Safety Data Sheets are summaries of experimental results. The detailed, step-by-step protocols for these studies are not typically included. However, some SDS

documents reference the standardized guidelines under which the tests were performed. For **1-Dodecene**, the following methodologies have been cited:

- Repeated Dose Toxicity: A 13-week oral study in rats was conducted following OCED Guideline 408. The No Observed Adverse Effect Level (NOEL) was determined to be 1,000 mg/kg.[8]
- Biodegradability: The biodegradability of **1-Dodecene** was assessed using OECD Test Guideline 301. The results, showing 74.1-80% degradation over 28 days, indicate the material is readily biodegradable.[8]

For complete experimental details, researchers should refer directly to these standardized OECD (Organisation for Economic Co-operation and Development) guidelines.

Safe Handling and Exposure Control

The primary routes of exposure are ingestion, skin contact, and eye contact.[6] Proper handling and the use of personal protective equipment (PPE) are essential to minimize risk.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to prevent the accumulation of vapors.[5][10]
- Emergency eye wash fountains and safety showers must be readily available.[5][11]
- All equipment must be grounded and bonded to prevent static discharge, which can be an ignition source.[5][11]

Personal Protective Equipment (PPE):

- Eye Protection: Chemical goggles or a face shield should be worn.[3][5]
- Hand Protection: Neoprene or nitrile rubber gloves are recommended.[5]
- Skin and Body Protection: Wear suitable protective clothing, such as a lab coat. For larger quantities, flame-resistant clothing may be appropriate.[5][8][10]

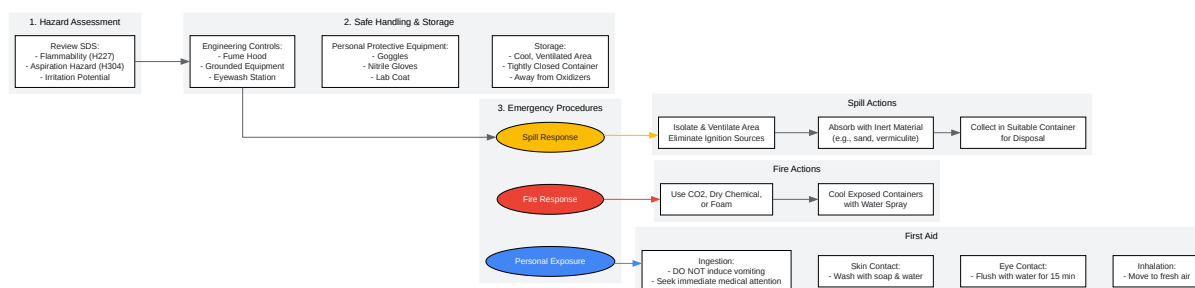
- Respiratory Protection: If ventilation is inadequate or if aerosols may be generated, a NIOSH-certified respirator with an organic vapor cartridge is recommended.[5][10]

Storage and Handling:

- Store in a cool, dry, well-ventilated place away from heat, sparks, and open flames.[5][7]
- Keep containers tightly closed.[5]
- Avoid contact with strong oxidizing agents, bases, and reducing agents.[1][5]
- Use only non-sparking tools when handling.[5][7]

Logical Workflow for Safe Handling and Emergency Response

The following diagram illustrates the logical workflow for managing **1-Dodecene** safely, from initial hazard assessment through to emergency procedures.



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- To cite this document: BenchChem. [1-Dodecene material safety data sheet (MSDS) information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3054840#1-dodecene-material-safety-data-sheet-msds-information]

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